

# Personal protective equipment for handling Fluciclovine

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## Compound of Interest

Compound Name: Fluciclovine

Cat. No.: B1672863

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## Essential Safety and Handling of Fluciclovine (F18)

**Fluciclovine** (18F), a radioactive diagnostic agent primarily used for positron emission tomography (PET) imaging, requires stringent handling and safety protocols to minimize radiation exposure to laboratory and clinical personnel.<sup>[1]</sup> Adherence to these guidelines is crucial for ensuring a safe working environment and compliance with regulatory standards.

## Personal Protective Equipment (PPE) and Engineering Controls

The use of appropriate personal protective equipment and engineering controls is mandatory when handling **Fluciclovine**. These measures are the first line of defense against potential contamination and radiation exposure.

Equipment/Control	Specification	Purpose
Eye/Face Protection	Safety glasses or goggles	To prevent eye contact with the radioactive material.
Skin & Body Protection	Disposable latex, nitrile, or rubber gloves; Lab coat	To protect the skin from contamination. Waterproof gloves are also recommended. [1]
Respiratory Protection	Not required under normal conditions	Fluciclovine does not easily become airborne.
Engineering Controls	Eyewash station; Good general room ventilation	To provide immediate decontamination in case of eye contact and to ensure adequate air circulation.
Shielding	Effective shielding, including syringe shields	To minimize radiation exposure during handling and administration.[1]

## Operational and Disposal Plans

A clear, step-by-step operational plan is essential for the safe handling and disposal of **Fluciclovine**. This includes procedures from the moment the material is received to its final disposal.

Handling and Administration:

- Visual Inspection: Before administration, visually inspect the **Fluciclovine** solution for particulate matter and discoloration. Do not use if either is present.[1]
- Aseptic Technique: Use aseptic techniques and radiation shielding when withdrawing and administering the drug.[1]
- Hygiene Measures: Prohibit smoking, eating, drinking, or the application of cosmetics in areas where radioactive materials are handled or stored.

### Emergency Procedures:

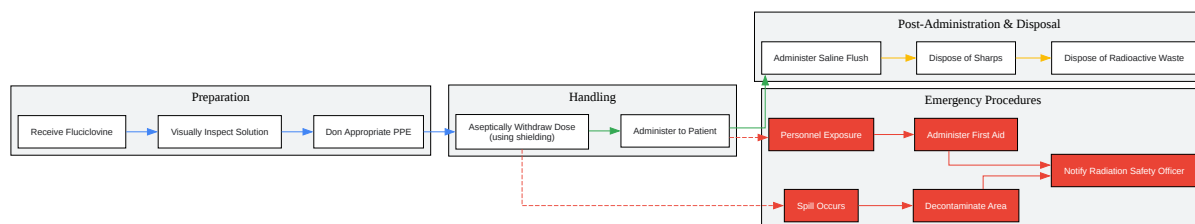
- Eye Contact: Immediately flush eyes with water for at least 15 minutes and notify the Radiation Safety Officer.
- Skin Contact: Wash the exposed area with soap and water or other approved decontamination media and notify the Radiation Safety Officer.
- Ingestion or Inhalation: Notify radiation safety personnel immediately to assess the amount of material ingested or inhaled.

### Disposal Plan:

Radioactive waste must be handled in accordance with the institution's established Radiation Safety Program. All disposal must comply with local, state, and federal regulations for radioactive materials.<sup>[1]</sup>

## Logical Workflow for Fluciclovine Handling

The following diagram illustrates the procedural flow for safely handling **Fluciclovine** from receipt to disposal.



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Caption: Procedural workflow for handling **Fluciclovine**.

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## References

- 1. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
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